

In-Depth Technical Guide: N,N-dimethylhex-5-ynamide (CAS 35087-23-1)

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Compound of Interest

Compound Name: *N,N-dimethylhex-5-ynamide*

Cat. No.: *B15247554*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Publicly available experimental data for **N,N-dimethylhex-5-ynamide** is limited. This guide has been compiled based on the general principles of ynamide chemistry, including established synthesis methodologies and predictable reactivity patterns. The experimental protocols and spectral data provided are illustrative and based on known chemistry of analogous compounds.

Core Compound Data

N,N-dimethylhex-5-ynamide is a terminal ynamide, a class of organic compounds characterized by a carbon-carbon triple bond directly attached to a nitrogen atom bearing an amide functionality. This structural motif imparts unique electronic properties and reactivity, making ynamides valuable building blocks in organic synthesis. The electron-donating nitrogen atom polarizes the alkyne, rendering it susceptible to a variety of chemical transformations.^[1]
^[2]

Property	Predicted Value
Molecular Formula	C ₈ H ₁₃ NO
Molecular Weight	139.19 g/mol
IUPAC Name	N,N-dimethylhex-5-ynamide
CAS Number	35087-23-1
Appearance	Colorless to pale yellow liquid (predicted)
Boiling Point	Not available
Melting Point	Not applicable (predicted to be a liquid at room temperature)
Solubility	Soluble in common organic solvents (e.g., DCM, THF, EtOAc)

Proposed Synthesis: Copper-Catalyzed N-Alkynylation

The synthesis of **N,N-dimethylhex-5-ynamide** can be achieved through a copper-catalyzed cross-coupling reaction, a widely employed method for the formation of ynamides.^{[3][4]} A plausible route involves the coupling of N,N-dimethylacetamide with a suitable 5-hexynyl halide derivative.

Experimental Protocol

Reaction: Copper-catalyzed coupling of N,N-dimethylacetamide and 5-hexynyl bromide.

Materials:

- N,N-dimethylacetamide
- 5-Hexynyl bromide
- Copper(I) iodide (CuI)

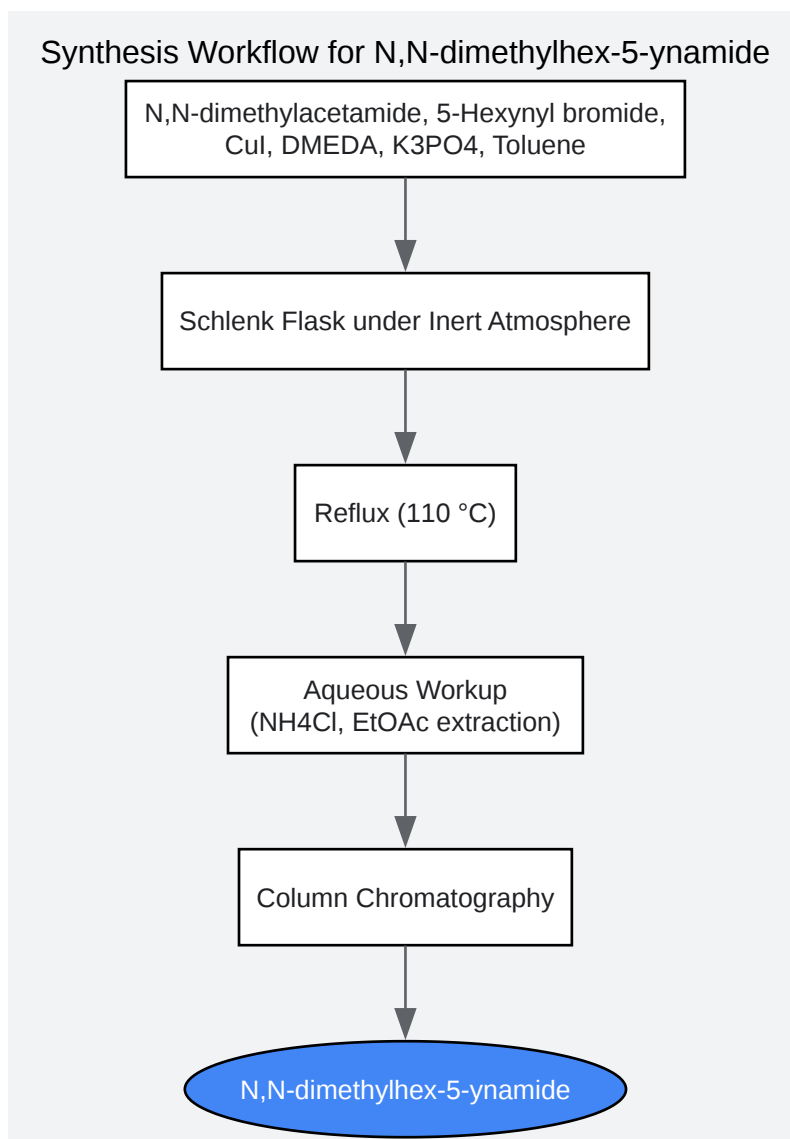
- N,N'-Dimethylethylenediamine (DMEDA)
- Potassium phosphate (K_3PO_4)
- Toluene (anhydrous)
- Argon or Nitrogen gas (for inert atmosphere)
- Standard laboratory glassware (Schlenk flask, condenser, etc.)
- Magnetic stirrer and heating mantle

Procedure:

- To a dry Schlenk flask under an inert atmosphere (Argon or Nitrogen), add N,N-dimethylacetamide (1.2 equivalents), potassium phosphate (2.0 equivalents), and anhydrous toluene.
- To this suspension, add copper(I) iodide (0.1 equivalents) and N,N'-dimethylethylenediamine (0.2 equivalents).
- Stir the mixture at room temperature for 15 minutes.
- Add 5-hexynyl bromide (1.0 equivalent) to the reaction mixture.
- Heat the reaction mixture to reflux (approximately 110 °C) and monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- Upon completion, cool the reaction mixture to room temperature.
- Quench the reaction with saturated aqueous ammonium chloride solution.
- Extract the aqueous layer with ethyl acetate (3 x 50 mL).
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and filter.
- Remove the solvent under reduced pressure.

- Purify the crude product by flash column chromatography on silica gel to obtain **N,N-dimethylhex-5-ynamide**.

Synthesis Workflow Diagram



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Caption: Proposed synthesis workflow for **N,N-dimethylhex-5-ynamide**.

Predicted Spectral Data

The following tables summarize the predicted spectral data for **N,N-dimethylhex-5-ynamide** based on its chemical structure and typical values for similar compounds.

Predicted ^1H NMR Data (CDCl_3 , 400 MHz)

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~3.05	s	6H	$\text{N}(\text{CH}_3)_2$
~2.25	t	2H	$-\text{CH}_2-\text{C}\equiv\text{CH}$
~1.95	t	1H	$-\text{C}\equiv\text{CH}$
~1.75	p	2H	$-\text{CH}_2-\text{CH}_2-\text{C}\equiv\text{CH}$
~1.60	p	2H	$-\text{CH}_2-\text{CH}_2-\text{CH}_2-$

Predicted ^{13}C NMR Data (CDCl_3 , 100 MHz)

Chemical Shift (ppm)	Assignment
~168	$\text{C}=\text{O}$
~83	$-\text{C}\equiv\text{CH}$
~69	$-\text{C}\equiv\text{CH}$
~37	$\text{N}(\text{CH}_3)_2$
~34	$-\text{CH}_2-\text{C}\equiv\text{CH}$
~28	$-\text{CH}_2-\text{CH}_2-\text{C}\equiv\text{CH}$
~18	$-\text{CH}_2-\text{CH}_2-\text{CH}_2-$

Predicted IR Data (Neat)

Wavenumber (cm^{-1})	Intensity	Assignment
~3300	Strong, sharp	$\equiv\text{C}-\text{H}$ stretch[5][6][7]
~2950-2850	Medium	$\text{C}-\text{H}$ (sp^3) stretch
~2120	Weak	$\text{C}\equiv\text{C}$ stretch[5][6][7]
~1650	Strong	$\text{C}=\text{O}$ (amide) stretch

Predicted Mass Spectrometry Data (EI-MS)

m/z	Predicted Fragmentation
139	$[M]^+$
110	$[M - C_2H_5]^+$
96	$[M - C_3H_7]^+$
82	$[M - C_4H_9]^+$
72	$[C_4H_{10}N]^+$
44	$[C_2H_6N]^+$

Common fragmentation pathways for amides include α -cleavage and McLafferty rearrangement.[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

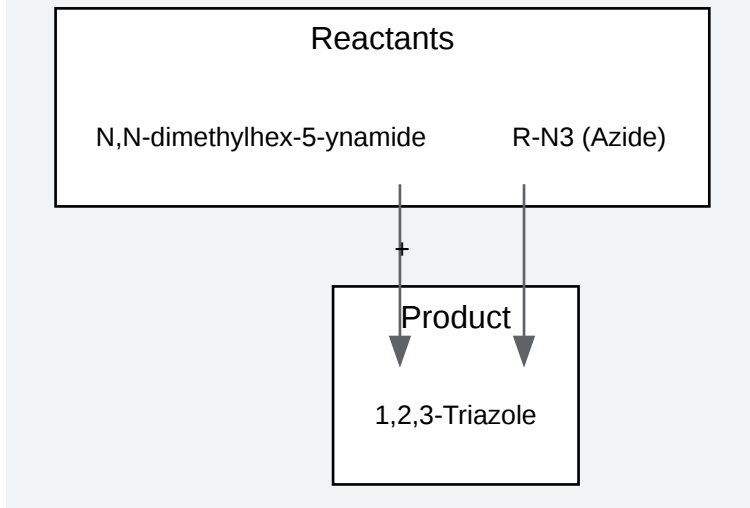
Reactivity and Potential Applications

Ynamides are versatile intermediates in organic synthesis due to the polarized nature of their triple bond.[\[1\]](#)[\[2\]](#) **N,N-dimethylhex-5-ynamide**, as a terminal ynamide, can participate in a variety of reactions.

Cycloaddition Reactions

Ynamides are excellent substrates for cycloaddition reactions, such as [3+2] cycloadditions with azides to form triazoles, a reaction often utilized in "click chemistry".[\[12\]](#)

[3+2] Cycloaddition of an Ynamide with an Azide



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Caption: A representative [3+2] cycloaddition reaction.

Potential Applications in Drug Discovery

The ynamide functional group has been explored in medicinal chemistry for the development of covalent inhibitors and as a versatile handle for bioconjugation.[13][14] The reactivity of the ynamide can be tuned to target specific amino acid residues in proteins. Given its terminal alkyne, **N,N-dimethylhex-5-ynamide** could be a valuable tool in drug discovery for:

- **Fragment-Based Drug Discovery:** As a small, functionalized molecule for screening against biological targets.
- **Linker Chemistry:** For the synthesis of antibody-drug conjugates (ADCs) or PROTACs.
- **Covalent Inhibitor Scaffolds:** The ynamide itself can act as a warhead to form covalent bonds with target proteins.[13]

Safety and Handling

While a specific Safety Data Sheet (SDS) for **N,N-dimethylhex-5-ynamide** is not readily available, general safety precautions for handling ynamides and other reactive organic compounds should be followed.[15][16]

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves.
- Ventilation: Handle the compound in a well-ventilated fume hood.
- Incompatible Materials: Avoid contact with strong oxidizing agents, strong acids, and strong bases.
- Storage: Store in a cool, dry, and well-ventilated area, away from sources of ignition.
- Disposal: Dispose of in accordance with local, state, and federal regulations.

It is crucial to consult the Safety Data Sheet for any reagents used in the synthesis and handling of this compound.

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